

Crystal structure analysis of 1-(2-Fluorophenyl)biguanide hydrochloride

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-(2-Fluorophenyl)biguanide
hydrochloride

CAS No.: 66088-51-5

Cat. No.: B1312668

[Get Quote](#)

An In-Depth Technical Guide to the Crystal Structure Analysis of 1-(2-Fluorophenyl)biguanide Hydrochloride

This guide provides a comprehensive, field-proven methodology for the single-crystal X-ray diffraction analysis of **1-(2-fluorophenyl)biguanide hydrochloride**. It is intended for researchers, scientists, and drug development professionals seeking to elucidate the solid-state structure of this and similar small organic molecules. The narrative emphasizes not just the procedural steps but the underlying scientific rationale, ensuring a robust and reproducible experimental design.

Introduction: The Significance of Solid-State Structure

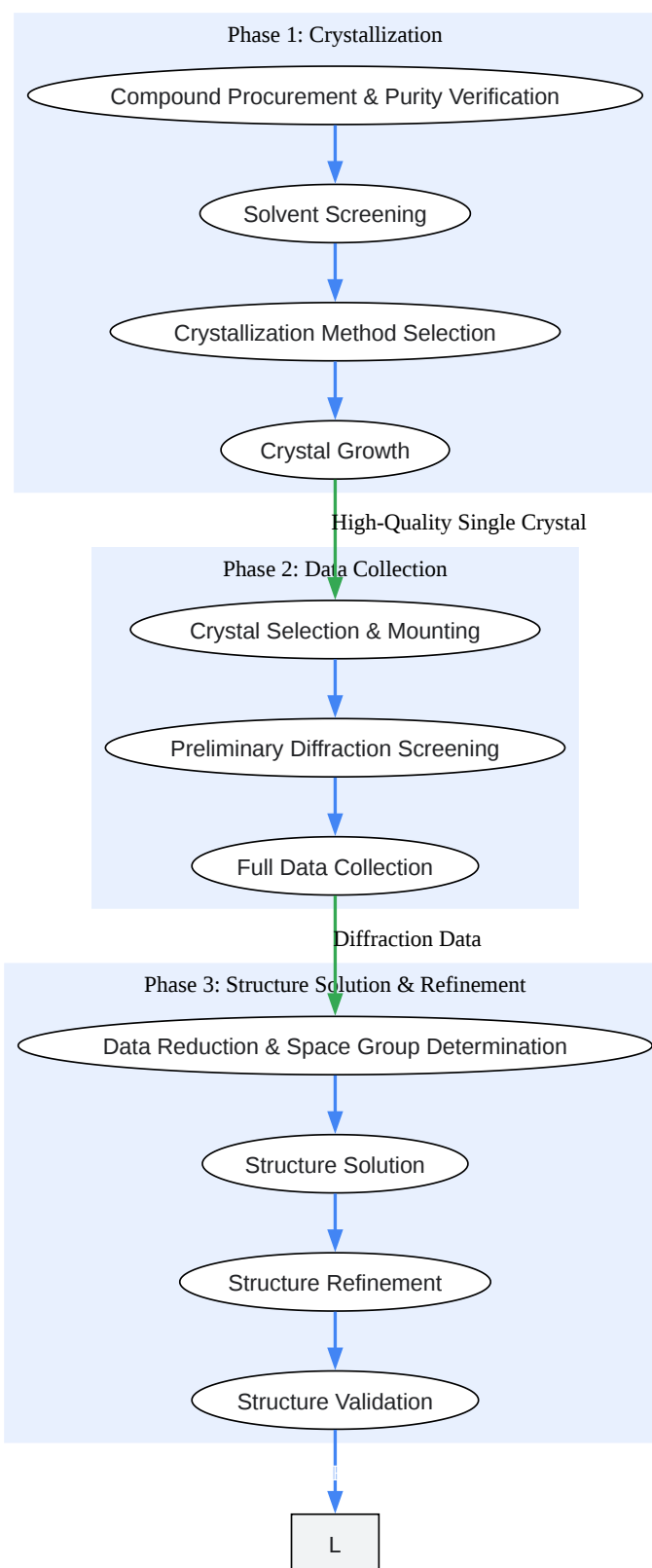
1-(2-Fluorophenyl)biguanide hydrochloride is a member of the biguanide class of compounds, which has significant applications in medicinal chemistry.^[1] The precise three-dimensional arrangement of atoms in the crystalline state, or its crystal structure, governs a multitude of physicochemical properties critical for drug development. These include solubility,

dissolution rate, stability, hygroscopicity, and bioavailability. A thorough understanding of the crystal structure is therefore not an academic exercise but a cornerstone of rational drug design and development.

Single-crystal X-ray diffraction (SCXRD) is the definitive technique for determining the atomic arrangement in a crystalline solid.^{[2][3][4][5]} It provides unambiguous information on molecular conformation, bond lengths, bond angles, and intermolecular interactions, such as hydrogen bonding.^{[4][5][6]} This guide will detail the complete workflow for the crystal structure determination of **1-(2-fluorophenyl)biguanide hydrochloride**, from crystal growth to the final structural analysis and validation.

Experimental Workflow: A Self-Validating Approach

The successful determination of a crystal structure is contingent on a meticulously executed experimental workflow. Each stage is designed to build upon the previous one, with built-in checks to ensure the quality and validity of the final structure.



[Click to download full resolution via product page](#)

Figure 1: A comprehensive workflow for the single-crystal X-ray diffraction analysis of **1-(2-Fluorophenyl)biguanide hydrochloride**.

Detailed Methodologies

Phase 1: Crystallization - The Foundation of a Good Structure

The adage "garbage in, garbage out" is particularly apt for crystallography. The quality of the final crystal structure is fundamentally limited by the quality of the single crystal used for data collection.^{[7][8]}

3.1.1. Compound Procurement and Purity Verification

- Source: **1-(2-Fluorophenyl)biguanide hydrochloride** (CAS: 66088-51-5) can be procured from various chemical suppliers.^{[9][10]}
- Purity: It is imperative to ensure the purity of the compound, as impurities can inhibit crystallization or be incorporated into the crystal lattice, leading to disorder and a poor-quality structure. Purity should be verified by methods such as High-Performance Liquid Chromatography (HPLC), Nuclear Magnetic Resonance (NMR) spectroscopy, and melting point determination. The reported melting point is in the range of 237-241°C.^[10]

3.1.2. Solvent Screening

The choice of solvent is critical for successful crystallization.^[11] A systematic solvent screening should be performed to identify solvents in which the compound has moderate solubility.

- Protocol:
 - Place a small amount (1-2 mg) of the compound into several vials.
 - Add a small volume (0.1-0.2 mL) of a range of solvents with varying polarities (e.g., water, methanol, ethanol, acetone, acetonitrile, ethyl acetate, dichloromethane, toluene, hexane).
 - Observe the solubility at room temperature and with gentle heating.

- Ideal solvents are those in which the compound is sparingly soluble at room temperature but dissolves completely upon heating.

3.1.3. Crystallization Method Selection and Execution

Several methods can be employed to grow single crystals.^{[2][7][12]} For a small organic molecule like **1-(2-fluorophenyl)biguanide hydrochloride**, the following are often successful:

- Slow Evaporation:
 - Principle: The concentration of the solute is gradually increased as the solvent evaporates, leading to supersaturation and crystal growth.^[11]
 - Protocol:
 - Prepare a saturated or near-saturated solution of the compound in a suitable solvent at room temperature or with gentle heating.
 - Filter the solution to remove any particulate matter.
 - Transfer the solution to a clean vial.
 - Cover the vial with a cap that has a small hole or with parafilm punctured with a needle to allow for slow evaporation.
 - Store the vial in a vibration-free environment.
- Vapor Diffusion:
 - Principle: A solution of the compound is exposed to the vapor of an anti-solvent (a solvent in which the compound is insoluble). The anti-solvent diffuses into the compound's solution, reducing its solubility and inducing crystallization.^[12]
 - Protocol:
 - Dissolve the compound in a small volume of a "good" solvent in a small, open vial.

- Place this vial inside a larger, sealed container that contains a larger volume of an anti-solvent.
- The vapor from the anti-solvent will slowly diffuse into the inner vial, promoting crystal growth.
- Thermal Control (Slow Cooling):
 - Principle: A saturated solution at a higher temperature becomes supersaturated as it is slowly cooled, leading to crystallization.
 - Protocol:
 - Prepare a saturated solution of the compound at an elevated temperature.
 - Allow the solution to cool slowly to room temperature, or even sub-ambient temperatures, in a controlled manner (e.g., in a Dewar flask).

Phase 2: Data Collection - Capturing the Diffraction Pattern

Once suitable crystals are obtained, the next phase involves selecting a high-quality crystal and collecting the X-ray diffraction data.

3.2.1. Crystal Selection and Mounting

- Selection: Under a polarizing microscope, select a crystal that is clear, well-formed, and free of cracks or other defects. Ideal crystal dimensions are typically between 0.1 and 0.3 mm in all directions.[6]
- Mounting: The selected crystal is carefully mounted on a goniometer head using a suitable adhesive (e.g., epoxy) or cryo-oil and a glass fiber or a cryo-loop.[4]

3.2.2. Data Collection on a Single-Crystal X-ray Diffractometer

- Instrumentation: Data is collected on a modern single-crystal X-ray diffractometer equipped with an X-ray source (e.g., Mo-K α radiation, $\lambda = 0.71073 \text{ \AA}$) and a sensitive detector (e.g., a CCD or CMOS detector).[5]

- Protocol:
 - The mounted crystal is placed on the goniometer head of the diffractometer and cooled to a low temperature (typically 100 K) using a stream of cold nitrogen gas to minimize thermal motion of the atoms and protect the crystal from radiation damage.
 - A preliminary screening is performed to determine the crystal quality and unit cell parameters.
 - A full sphere of diffraction data is collected by rotating the crystal through a series of angles while exposing it to the X-ray beam.^[4] The data collection strategy is optimized to ensure high completeness and redundancy of the data.

Phase 3: Structure Solution and Refinement - From Data to a 3D Model

The final phase involves processing the collected diffraction data to solve and refine the crystal structure.

3.3.1. Data Reduction and Space Group Determination

- The raw diffraction images are processed to integrate the intensities of the reflections and apply corrections for experimental factors (e.g., Lorentz and polarization effects).
- The unit cell parameters and the crystal system are determined from the positions of the reflections.
- Systematic absences in the diffraction data are analyzed to determine the space group of the crystal.

3.3.2. Structure Solution

- The positions of the atoms in the unit cell are determined using either direct methods or Patterson methods. For small organic molecules, direct methods are typically successful.

3.3.3. Structure Refinement

- The initial atomic model is refined against the experimental diffraction data using a least-squares minimization procedure.
- The positions of the hydrogen atoms are typically located from the difference Fourier map and refined with appropriate constraints.
- The refinement is continued until the model converges and provides a good fit to the data, as indicated by various crystallographic R-factors.

3.3.4. Structure Validation

- The final refined structure is validated using software tools like PLATON and CheckCIF to ensure that the model is chemically reasonable and free of errors.
- The final output is a Crystallographic Information File (CIF), which contains all the information about the crystal structure and the data collection and refinement process.

Results and Discussion: Interpreting the Crystal Structure

While the actual crystal structure of **1-(2-fluorophenyl)biguanide hydrochloride** is not publicly available, a successful analysis would yield the following information, presented here in an illustrative table.

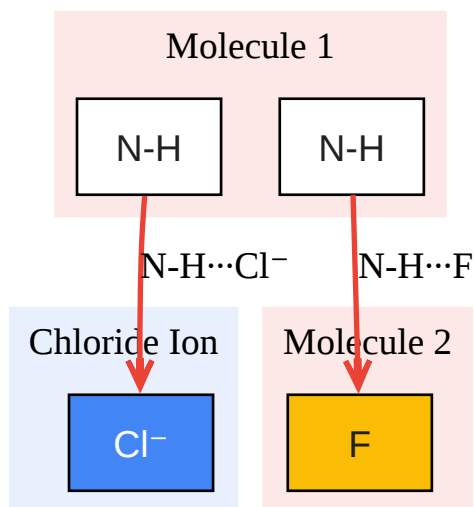
Table 1: Illustrative Crystallographic Data for **1-(2-Fluorophenyl)biguanide Hydrochloride**

Parameter	Value (Illustrative)
Chemical Formula	C ₈ H ₁₁ ClFN ₅
Formula Weight	231.66 g/mol
Crystal System	Monoclinic
Space Group	P2 ₁ /c
a (Å)	8.5
b (Å)	12.1
c (Å)	10.3
α (°)	90
β (°)	105.2
γ (°)	90
Volume (Å ³)	1025.4
Z	4
Calculated Density (g/cm ³)	1.502
R-factor (R1)	0.045
Final R indices [I>2σ(I)]	R1 = 0.045, wR2 = 0.112
Goodness-of-fit (S)	1.05

A detailed analysis of the refined structure would involve:

- **Molecular Conformation:** Describing the planarity of the biguanide moiety and the torsion angles defining the orientation of the 2-fluorophenyl group.
- **Bond Lengths and Angles:** Comparing the experimentally determined bond lengths and angles with standard values to identify any unusual geometric features.
- **Intermolecular Interactions:** The biguanide group is rich in hydrogen bond donors (N-H groups), and the fluoride and chloride ions are potential hydrogen bond acceptors. A key

aspect of the analysis would be to identify and characterize the network of hydrogen bonds that stabilize the crystal packing.



[Click to download full resolution via product page](#)

Figure 2: A simplified representation of potential hydrogen bonding interactions in the crystal lattice of **1-(2-Fluorophenyl)biguanide hydrochloride**.

The supramolecular assembly, dictated by these intermolecular interactions, is crucial for understanding the macroscopic properties of the solid form.

Conclusion

This guide has outlined a comprehensive and scientifically rigorous approach to the crystal structure analysis of **1-(2-fluorophenyl)biguanide hydrochloride**. By following these detailed methodologies, researchers can obtain a high-quality, validated crystal structure. This information is invaluable for understanding the solid-state properties of this compound and for making informed decisions in the drug development process. The principles and techniques described herein are broadly applicable to the structural elucidation of other small organic molecules.

References

- Probert, M. (2023). Advanced crystallisation methods for small organic molecules. ePrints Soton - University of Southampton.

- SPT Labtech. (n.d.).
- Chemical Society Reviews (RSC Publishing). (2023). Advanced crystallisation methods for small organic molecules. Chemical Society Reviews.
- Staples, R. J. (2016). Getting crystals your crystallographer will treasure: a beginner's guide. Acta Crystallographica Section E, 72(Pt 8), 1125–1132.
- Crystallization of small molecules. (n.d.).
- University of York. (n.d.). Single Crystal X-ray Diffraction. Chemistry Teaching Labs.
- Clark, C. M., & Dutrow, B. L. (2007). Single-crystal X-ray Diffraction. SERC (Carleton).
- Scribd. (n.d.). Single Crystal X Ray Diffraction. Scribd.
- [Source not specified]. (n.d.). What Is Single-Crystal X-ray Diffraction (XRD) and How Does It Work?. [Source name not specified].
- [Source not specified]. (n.d.). Single Crystal X-ray Diffraction and Structure Analysis. [Source name not specified].
- PubChem. (n.d.). **1-(2-Fluorophenyl)biguanide hydrochloride**. PubChem.
- Matrix Scientific. (n.d.). **1-(2-Fluorophenyl)biguanide hydrochloride**.
- de Oliveira, C. B., et al. (2015). Physical and Chemical Characterization of Poly(hexamethylene biguanide) Hydrochloride.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. mdpi.com](https://www.mdpi.com) [mdpi.com]
- [2. eprints.soton.ac.uk](https://eprints.soton.ac.uk) [eprints.soton.ac.uk]
- [3. Advanced crystallisation methods for small organic molecules - Chemical Society Reviews \(RSC Publishing\)](https://pubs.rsc.org) [pubs.rsc.org]
- [4. Single-crystal X-ray Diffraction](https://serc.carleton.edu) [serc.carleton.edu]
- [5. scribd.com](https://www.scribd.com) [scribd.com]
- [6. creative-biostructure.com](https://www.creative-biostructure.com) [creative-biostructure.com]
- [7. sptlabtech.com](https://www.sptlabtech.com) [sptlabtech.com]
- [8. Chemistry Teaching Labs - Single Crystal X-ray Diffraction](https://chemtl.york.ac.uk) [chemtl.york.ac.uk]

- [9. 1-\(2-Fluorophenyl\)biguanide hydrochloride | C8H11ClFN5 | CID 11345275 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [10. 66088-51-5 Cas No. | 1-\(2-Fluorophenyl\)biguanide hydrochloride | Matrix Scientific \[matrix.staging.1int.co.uk\]](#)
- [11. Getting crystals your crystallographer will treasure: a beginner's guide - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [12. lafactoria.lec.csic.es \[lafactoria.lec.csic.es\]](#)
- [To cite this document: BenchChem. \[Crystal structure analysis of 1-\(2-Fluorophenyl\)biguanide hydrochloride\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b1312668/docs#crystal-structure-analysis-of-1-2-fluorophenyl-biguanide-hydrochloride\]](#)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check